

what are the physical and chemical properties of 2-Ethoxypropene

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Compound of Interest

Compound Name: 2-Ethoxypropene

Cat. No.: B049133

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An In-depth Technical Guide to 2-Ethoxypropene

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Ethoxypropene**, tailored for researchers, scientists, and drug development professionals. The information is presented with clarity and precision, incorporating detailed data, experimental protocols, and visual diagrams to facilitate understanding and application in a laboratory setting.

General Information

2-Ethoxypropene (CAS No. 926-66-9) is an organic compound classified as an enol ether.^[1] It is a colorless to pale yellow liquid at room temperature with a characteristic mild, sweet, ether-like odor.^[1] Structurally, it consists of a propene backbone with an ethoxy group attached to the second carbon atom. This compound is primarily utilized in organic synthesis as a protecting group, a reactive intermediate, and a monomer in polymerization reactions.^[1] Its applications extend into the pharmaceutical industry, where it serves as an intermediate in the synthesis of heterocyclic compounds and certain antibiotics.^{[1][2]}

Physical Properties

2-Ethoxypropene is a volatile and flammable liquid.^{[1][3]} It is soluble in common organic solvents but demonstrates insolubility in water.^[1] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of 2-Ethoxypropene

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₅ H ₁₀ O | [1][4][5][6] |
| Molecular Weight | 86.13 g/mol | [1][6][7] |
| Appearance | Colorless to pale yellow liquid | [1][8] |
| Odor | Mild, sweet, ether-like | [1] |
| Boiling Point | 61.2 - 64.1 °C | [3][4][8][9] |
| Density | 0.771 - 0.8 g/cm ³ | [3][4][9] |
| Vapor Pressure | 179 mmHg at 25°C | [4] |
| Refractive Index | 1.388 | [4] |
| Flash Point | -22.4 °C | [9] |
| Solubility | Soluble in organic solvents; Insoluble in water | [1] |

Chemical Properties and Reactivity

As an enol ether, **2-ethoxypropene** exhibits reactivity characteristic of this functional group. It is susceptible to nucleophilic addition and elimination reactions.^[1] Its utility in organic synthesis is significant, particularly as a protecting group for alcohols, a concept analogous to the use of 2-methoxypropene.^[10] It is also employed in polymerization processes.^[1]

Table 2: Chemical and Safety Information

| Property | Description | Reference(s) |
|-----------------|--|--|
| Chemical Class | Enol Ether | [1] |
| Reactivity | Undergoes nucleophilic addition, elimination, and polymerization. | [1] |
| Stability | Considered volatile. | [3] |
| Hazards | Highly flammable liquid and vapor. Harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation. | [3] [7] [8] [11] |
| Carcinogenicity | Not classified as a carcinogen by IARC or EPA. | [1] |

Experimental Protocols

Synthesis of 2-Ethoxypropene

A common laboratory-scale synthesis of **2-ethoxypropene** involves the reaction of propyne with anhydrous ethanol, catalyzed by a strong base such as sodium hydroxide.[\[5\]](#)

Materials:

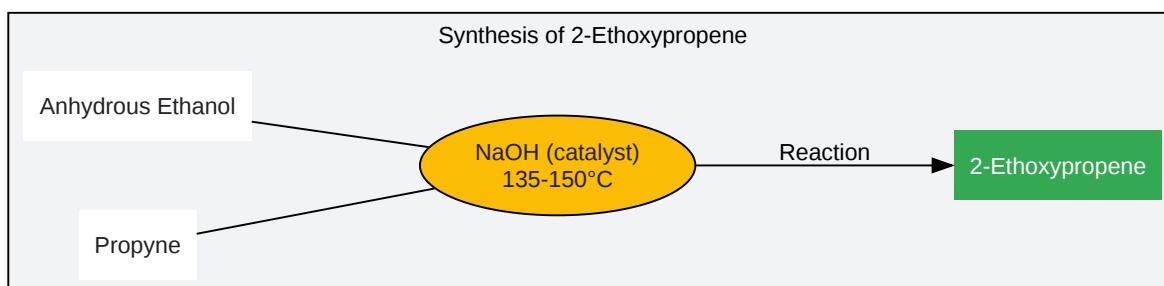
- Reactor with heating mantle and nitrogen inlet
- Condensing device
- Rectifying device (for fractional distillation)
- Propyne gas
- Anhydrous ethanol
- Sodium hydroxide (micropowder)

- Nitrogen gas

Procedure:[5]

- Preheating Stage: Purge the reactor with nitrogen gas for 5 minutes to ensure an inert atmosphere. Add 400g of sodium hydroxide micropowder to the reactor. Heat the reactor to a temperature range of 135-150°C.
- Reaction Stage: Introduce 400g of propyne gas into the preheated reactor. Simultaneously, introduce 552g of pre-gasified anhydrous ethanol. Maintain the reaction for 1.2 hours.
- Rectification Stage: The gaseous reaction products are passed through a condensing device to be collected as a liquid. The collected liquid is then purified by fractional distillation. The fraction collected between 60-64°C is **2-ethoxypropene**. This process yields approximately 688g (78% yield).

An alternative synthetic route is the acid-catalyzed dehydration of 2-ethoxypropanol.[1]



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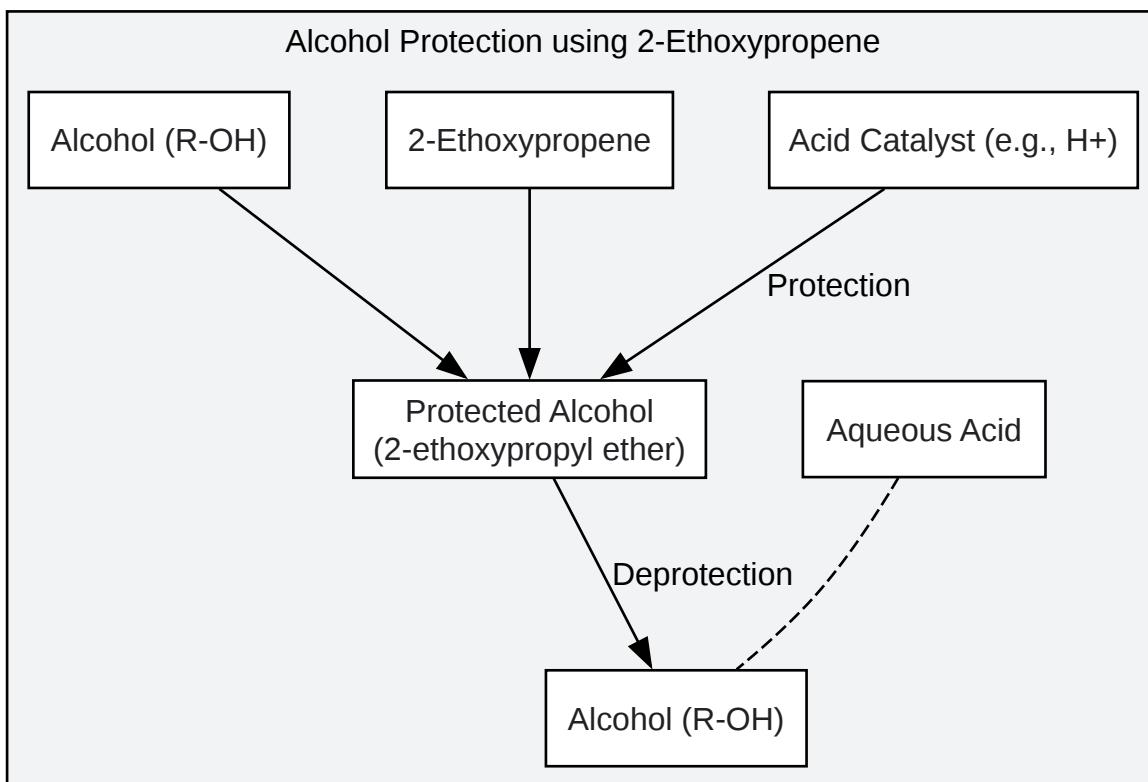
Synthesis of **2-Ethoxypropene** from propyne and ethanol.

Applications in Research and Development

2-Ethoxypropene is a valuable reagent in various research and development contexts, particularly in drug development and materials science.

Protecting Group for Alcohols

In multi-step organic syntheses, it is often necessary to protect hydroxyl groups from unwanted reactions. **2-Ethoxypropene** serves as an efficient protecting group for alcohols. The reaction of an alcohol with **2-ethoxypropene** under acidic conditions forms a 2-ethoxypropyl ether, which is stable under basic and nucleophilic conditions but can be easily removed under acidic conditions to regenerate the alcohol.



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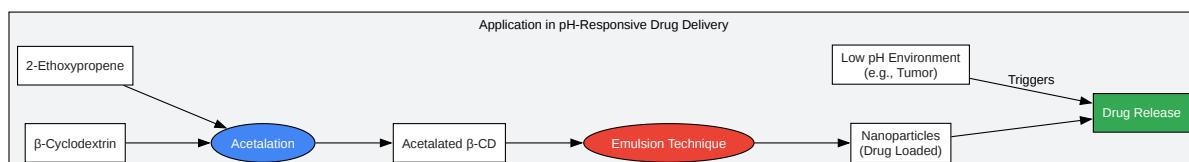
General workflow for alcohol protection and deprotection.

Role in Pharmaceutical Synthesis

2-Ethoxypropene is a key intermediate in the synthesis of clarithromycin, a macrolide antibiotic.[2] It is used in a one-pot reaction for the etherification and silylation of an erythromycin A 9-O-oxime derivative, a critical step in the overall synthesis of clarithromycin.[2]

Advanced Drug Delivery Systems

Recent research has explored the use of **2-ethoxypropene** in the development of novel drug delivery systems. It has been used to synthesize acetalated β -cyclodextrins, which can self-assemble into nanoparticles.[2] These nanoparticles exhibit pH-labile hydrolysis, enabling the triggered release of encapsulated drugs like docetaxel in acidic environments, such as those found in tumor tissues.[2] Furthermore, it is used in the creation of bio-inspired synthetic nanovesicles for the glucose-responsive release of insulin.[12]



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Workflow for creating pH-responsive drug delivery nanoparticles.

Safety and Handling

2-Ethoxypropene is a hazardous chemical and must be handled with appropriate safety precautions. It is a highly flammable liquid and vapor.[3][7][8] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times.[8][13] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of vapors, which may cause respiratory irritation.[8] In case of contact with skin or eyes, the affected area should be flushed immediately with copious amounts of water.[8][13] Ingestion is harmful and medical attention should be sought immediately.[8] Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[8] The container should be kept tightly closed.[8]

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